

Technical Synthesis Guide: 5-Amino-6-hydroxy-7-azaindole

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Compound of Interest

Compound Name: 5-Amino-6-hydroxy-7-azaindole

CAS No.: 1260385-20-3

Cat. No.: B1383234

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Abstract & Application Scope

The 7-azaindole (1H-pyrrolo[2,3-b]pyridine) scaffold is a privileged structure in medicinal chemistry, serving as a bioisostere for indole and purine systems. The specific derivative **5-Amino-6-hydroxy-7-azaindole** presents a unique donor-acceptor-donor (D-A-D) hydrogen bonding motif, making it highly valuable for kinase inhibitor design (e.g., JAK, Trk families) and as a precursor for fused heterocyclic systems.

This application note details a robust, three-stage synthetic protocol starting from the commercially available 7-azaindole. Unlike ring-closure methods that require complex substituted pyridines, this "decoration" strategy utilizes the inherent reactivity of the azaindole core to sequentially install the 6-hydroxy and 5-amino functionalities.

Scientific Foundation & Retrosynthesis

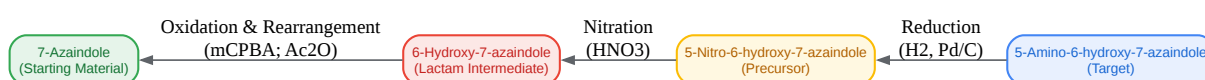
Structural Considerations & Tautomerism

Researchers must recognize that 6-hydroxy-7-azaindole exists in equilibrium with its lactam tautomer, 1,7-dihydro-6H-pyrrolo[2,3-b]pyridin-6-one. In solution (DMSO, MeOH) and the solid

state, the lactam (6-oxo) form predominates due to the stability of the amide-like linkage. Consequently, electrophilic aromatic substitution (nitration) is directed by the strong electron-donating nature of the amide nitrogen and the activating "ortho" oxygen.

Retrosynthetic Logic

The synthesis is designed backward from the target amine, utilizing a nitro group as a masked amine. The nitro group is introduced via electrophilic substitution on the electron-rich 6-oxo intermediate, which is itself derived from the parent 7-azaindole via N-oxide rearrangement.



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Figure 1: Retrosynthetic disconnection showing the transformation from the parent scaffold to the target functionalized amine.

Detailed Experimental Protocol

Stage 1: Synthesis of 6-Hydroxy-7-azaindole (The Lactam Core)

This step utilizes the Reissert-Henze reaction mechanism. The N-oxide is formed and then rearranged using acetic anhydride, followed by hydrolysis.

- Reagents: 7-Azaindole, m-Chloroperbenzoic acid (mCPBA), Acetic Anhydride (Ac₂O), MeOH, NaOH.
- Critical Parameter: Temperature control during mCPBA addition is vital to prevent over-oxidation or ring opening.

Step-by-Step:

- N-Oxidation: Dissolve 7-azaindole (1.0 eq) in DCM (10 mL/g). Cool to 0°C. Slowly add mCPBA (1.2 eq) over 30 mins. Warm to RT and stir for 4 hours. Monitor by TLC (the N-oxide

is much more polar).

- **Workup:** Wash with sat. NaHCO_3 to remove m-chlorobenzoic acid. Dry organic layer (Na_2SO_4) and concentrate to yield 7-azaindole-N-oxide (typically a white/off-white solid).
- **Rearrangement:** Suspend the N-oxide in Acetic Anhydride (5 mL/g). Heat to reflux (140°C) for 4 hours. The solution will turn dark.
- **Hydrolysis:** Concentrate the reaction mixture to remove excess Ac_2O . Dissolve the residue in MeOH/Water (1:1). Add NaOH (2.0 eq) and stir at RT for 2 hours to cleave the intermediate acetate ester.
- **Isolation:** Acidify to pH 6-7 with HCl. The product, 6-hydroxy-7-azaindole, will precipitate. Filter and wash with cold water.

Stage 2: Regioselective Nitration

The 6-oxo group activates position C5. Standard nitration conditions are effective, but temperature must be controlled to avoid nitration of the pyrrole ring (C3).

- **Reagents:** Fuming HNO_3 , H_2SO_4 .
- **Safety:** This reaction is highly exothermic.

Step-by-Step:

- **Preparation:** Dissolve 6-hydroxy-7-azaindole (1.0 eq) in conc. H_2SO_4 (5 mL/g) at 0°C . The solution may be viscous.
- **Nitration:** Add fuming HNO_3 (1.05 eq) dropwise, maintaining internal temperature $<10^\circ\text{C}$.
- **Reaction:** Stir at 0°C for 1 hour, then allow to warm to $10\text{-}15^\circ\text{C}$ for 30 mins.
- **Quench:** Pour the reaction mixture onto crushed ice (50 g/g substrate).
- **Isolation:** The yellow precipitate is 5-nitro-6-hydroxy-7-azaindole. Filter, wash extensively with water to remove acid, and dry in a vacuum oven at 50°C .

- Note: If regioisomers (e.g., 3-nitro) are observed, recrystallize from Ethanol/DMF.

Stage 3: Catalytic Reduction to 5-Amino-6-hydroxy-7-azaindole

Hydrogenation over Palladium is the cleanest method, avoiding iron salts that can chelate to the product.

- Reagents: 10% Pd/C (50% wet), Hydrogen gas (balloon or 1 atm), Methanol.

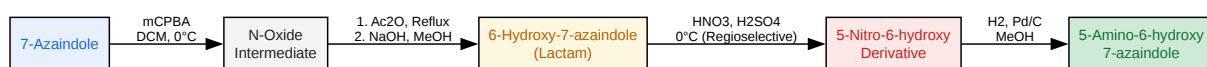
Step-by-Step:

- Setup: In a hydrogenation vessel, suspend 5-nitro-6-hydroxy-7-azaindole in MeOH (20 mL/g).
- Catalyst: Add 10% Pd/C (10 wt% loading). Caution: Pd/C is pyrophoric; keep wet.
- Reduction: Purge with N₂, then introduce H₂. Stir vigorously at RT for 4-6 hours. The yellow suspension will turn colorless or light gray as the nitro group is reduced and the product dissolves (or precipitates as the amine, depending on pH).
- Workup: Filter through a Celite pad to remove the catalyst. Wash the pad with warm MeOH.
- Final Isolation: Concentrate the filtrate. The product, **5-amino-6-hydroxy-7-azaindole**, is obtained as an off-white to tan solid. Store under inert atmosphere (Argon) as it is oxidation-sensitive.

Analytical Data Summary

Parameter	Expected Result	Notes
Appearance	Tan to light brown solid	Darkens upon air exposure (oxidation).
MS (ESI+)	$[M+H]^+ = 150.15$	Distinctive even mass (Nitrogen rule).
¹ H NMR (DMSO-d ₆)	δ 11.2 (br s, 1H, NH-py), 10.8 (br s, 1H, NH-pyr), 6.9 (s, 1H, C4-H), 6.2/7.1 (m, 2H, C2/C3-H), 4.5 (br s, 2H, NH ₂)	Absence of C5-H signal confirms substitution.
Solubility	DMSO, DMF, hot MeOH	Poor solubility in non-polar solvents.

Reaction Workflow Diagram



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Figure 2: Step-by-step reaction workflow from starting material to final amine.

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